

Application Notes and Protocols for (5R)-Dinoprost Tromethamine in DMSO

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Compound of Interest

Compound Name: (5R)-Dinoprost tromethamine

Cat. No.: B142929

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This document provides a comprehensive guide for the dissolution of **(5R)-Dinoprost tromethamine** in Dimethyl Sulfoxide (DMSO). It includes detailed protocols for the preparation of stock and working solutions, quantitative solubility data, and a visual representation of the associated signaling pathway and experimental workflow.

Introduction

(5R)-Dinoprost tromethamine, also known as Prostaglandin F2 α tromethamine, is a synthetic analog of the naturally occurring prostaglandin F2 α . It is a potent agonist of the prostaglandin F receptor (FP receptor) and is widely used in research to study its various physiological and pathological roles, including uterine muscle contraction, luteolysis, and its involvement in cardiovascular diseases.[1][2][3] Proper dissolution and handling of this compound are critical for obtaining accurate and reproducible experimental results. DMSO is a common solvent for dissolving Dinoprost tromethamine for in vitro studies due to its high solubilizing capacity for organic molecules.

Quantitative Solubility Data

The solubility of **(5R)-Dinoprost tromethamine** in various solvents is summarized in the table below. It is important to note that the tromethamine salt is readily soluble in water, while the free acid form, Dinoprost, also shows high solubility in DMSO.[2][4][5]

Compound	Solvent	Maximum Concentration (mg/mL)	Molar Concentration (mM)	Reference
Dinoprost tromethamine	DMSO	95	199.73	Selleck Chemicals
Dinoprost tromethamine	DMSO	80.85	170.0	MedKoo Biosciences[4]
Dinoprost (free acid)	DMSO	100	282.1	TargetMol[5]
Dinoprost tromethamine	Water	95	-	Selleck Chemicals
Dinoprost tromethamine	Water	97.5	205.0	MedKoo Biosciences
Dinoprost (free acid)	Water	100	282.1	TargetMol[5]
Dinoprost tromethamine	Ethanol	95	-	Selleck Chemicals

Note: The solubility of Dinoprost tromethamine in DMSO can be affected by the purity of the DMSO and its water content. It is recommended to use fresh, anhydrous, research-grade DMSO for the preparation of stock solutions.[2]

Experimental Protocols

Materials

- **(5R)-Dinoprost tromethamine** (powder form)
- Dimethyl Sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile, filtered pipette tips

- Vortex mixer
- Cell culture medium or appropriate buffer for dilution

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **(5R)-Dinoprost tromethamine** powder in a chemical fume hood to avoid inhalation.
- DMSO can facilitate the absorption of other chemicals through the skin. Avoid direct contact. If skin contact occurs, wash the affected area immediately with soap and water.
- Consult the Safety Data Sheet (SDS) for **(5R)-Dinoprost tromethamine** and DMSO for complete safety information.

Preparation of Stock Solution (e.g., 10 mM)

- Calculate the required mass:
 - The molecular weight of **(5R)-Dinoprost tromethamine** is 475.62 g/mol .
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 475.62 \text{ g/mol} \times 1000 \text{ mg/g} = 4.7562 \text{ mg}$
- Dissolution Procedure:
 - Accurately weigh 4.76 mg of **(5R)-Dinoprost tromethamine** powder and place it in a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO to the tube.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
 - Visually inspect the solution to ensure there are no visible particles.

- Storage of Stock Solution:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C.
 - Under these conditions, the DMSO stock solution is expected to be stable for several months. However, it is recommended to prepare fresh solutions for critical experiments.

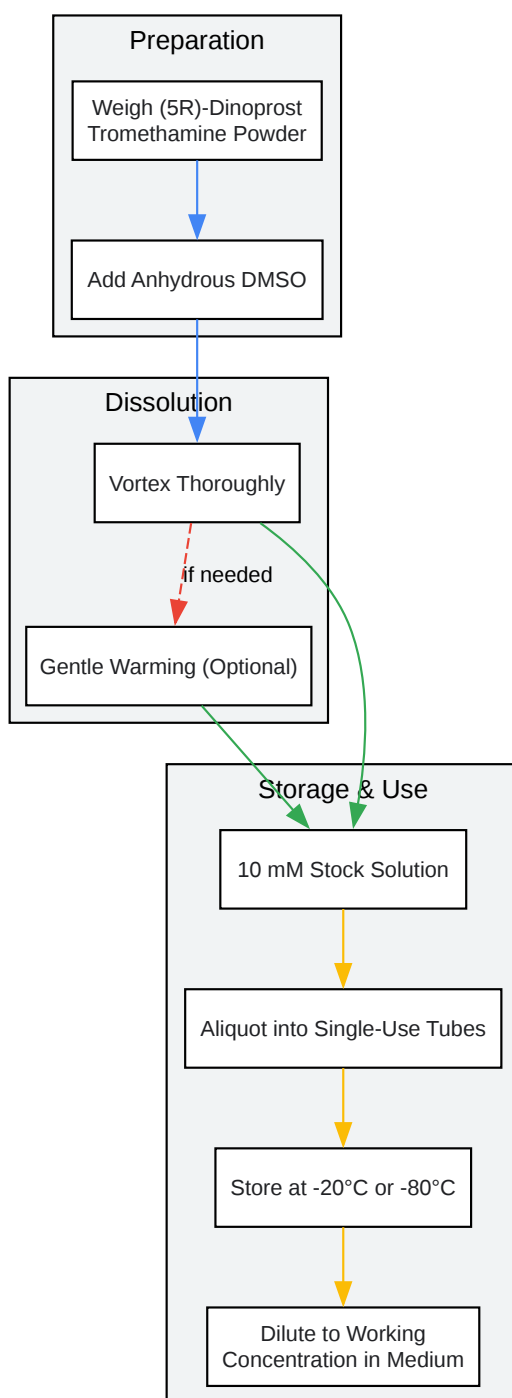
Preparation of Working Solutions for Cell Culture

- Dilution:
 - Thaw a single aliquot of the 10 mM stock solution at room temperature.
 - Dilute the stock solution with sterile cell culture medium or an appropriate buffer to the desired final concentration.
 - It is recommended to perform serial dilutions to achieve low concentrations accurately.
- Final DMSO Concentration:
 - The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.5%, to minimize cytotoxicity.^[6]
 - For example, to prepare a 10 µM working solution from a 10 mM stock, you would perform a 1:1000 dilution (e.g., 1 µL of stock solution in 999 µL of medium). This results in a final DMSO concentration of 0.1%.
- Control Group:
 - Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the cell culture medium without the **(5R)-Dinoprost tromethamine**.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of **(5R)-Dinoprost tromethamine** and the experimental workflow for its dissolution.

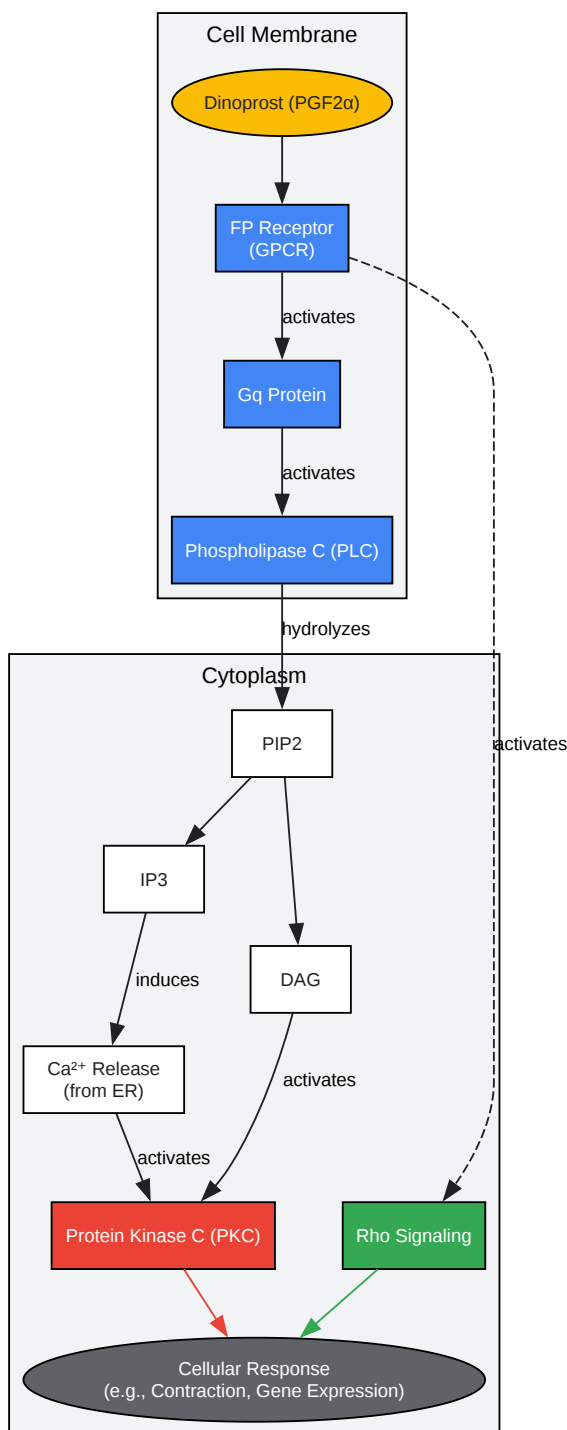
Experimental Workflow for Dissolving (5R)-Dinoprost Tromethamine



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Caption: Workflow for preparing **(5R)-Dinoprost tromethamine** solutions.

(5R)-Dinoprost Tromethamine (PGF2 α) Signaling Pathway



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Caption: **(5R)-Dinoprost tromethamine** signaling cascade.

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References

- 1. Frontiers | PG F2 α Receptor: A Promising Therapeutic Target for Cardiovascular Disease [frontiersin.org]
- 2. selleckchem.com [selleckchem.com]
- 3. go.drugbank.com [go.drugbank.com]
- 4. medkoo.com [medkoo.com]
- 5. Dinoprost | Endogenous Metabolite | TargetMol [targetmol.com]
- 6. medchemexpress.cn [medchemexpress.cn]
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